

Lignoceric Acid-d3: A Technical Guide to its Certificate of Analysis

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Compound of Interest

Compound Name: *Lignoceric acid-d3*

Cat. No.: *B3026113*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the information typically found on a Certificate of Analysis (CoA) for **Lignoceric acid-d3**. It is designed to assist researchers, scientists, and professionals in the drug development field in understanding and utilizing this critical internal standard for the quantitative analysis of its non-deuterated counterpart, lignoceric acid. Lignoceric acid, a 24-carbon saturated fatty acid, is implicated in various biological processes and is a biomarker for certain metabolic disorders.^{[1][2]} Its accurate quantification is crucial, and the use of a stable isotope-labeled internal standard like **Lignoceric acid-d3** is the gold standard for achieving reliable results with mass spectrometry-based methods.^{[3][4]}

Quantitative Data Summary

The Certificate of Analysis for **Lignoceric acid-d3** provides key quantitative data that attests to its identity, purity, and suitability as an internal standard. The following tables summarize the typical specifications found on a CoA from various suppliers.

Table 1: General Specifications

Parameter	Typical Value	Source
CAS Number	851073-55-7	[1]
Molecular Formula	C ₂₄ H ₄₅ D ₃ O ₂	
Molecular Weight	~371.66 g/mol	
Appearance	White to off-white solid	
Purity	≥98%	
Isotopic Enrichment	≥99% deuterated forms (d ₁ -d ₃)	

Table 2: Physical-Chemical Properties

Parameter	Typical Value	Source
Solubility	Chloroform: 2 mg/ml, THF: 5 mg/ml	
Storage Temperature	2-8°C	

Experimental Protocols

The accurate quantification of lignoceric acid using **Lignoceric acid-d3** as an internal standard is typically performed using Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS). Below are detailed methodologies representative of those used to validate the specifications on a CoA and for its application in research.

Quantification of Lignoceric Acid by GC-MS

This method involves the derivatization of fatty acids to make them volatile for GC analysis.

2.1.1. Sample Preparation and Derivatization

- **Internal Standard Spiking:** To the sample containing the analyte (lignoceric acid), a known amount of **Lignoceric acid-d3** solution is added at the beginning of the sample preparation process.

- **Lipid Extraction:** Lipids are extracted from the sample matrix using a suitable solvent system, such as a modified Bligh-Dyer extraction.
- **Saponification:** The extracted lipids are saponified using a methanolic potassium hydroxide solution to release the fatty acids from their esterified forms.
- **Derivatization:** The free fatty acids are converted to their more volatile methyl esters (FAMES) by heating with a derivatizing agent like boron trifluoride in methanol.
- **Extraction of FAMES:** The resulting FAMES are then extracted into an organic solvent like hexane.
- **Concentration:** The solvent is evaporated under a stream of nitrogen, and the residue is reconstituted in a known volume of a suitable solvent for GC-MS analysis.

2.1.2. GC-MS Instrumentation and Conditions

Parameter	Typical Setting
Gas Chromatograph	Agilent GC system or equivalent
Column	HP-5MS capillary column (30 m x 0.25 mm, 0.25 μ m) or similar
Injection Mode	Splitless
Inlet Temperature	250°C
Oven Program	Initial temp 100°C, hold for 2 min, ramp to 250°C at 10°C/min, hold for 10 min
Carrier Gas	Helium at a constant flow rate of 1 mL/min
Mass Spectrometer	Agilent MSD or equivalent
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
Ions to Monitor	Specific m/z values for lignoceric acid-methyl ester and lignoceric acid-d3-methyl ester

Quantification of Lignoceric Acid by LC-MS

This method is advantageous as it often does not require derivatization.

2.2.1. Sample Preparation

- Internal Standard Spiking: A known amount of **Lignoceric acid-d3** is added to the sample.
- Lipid Extraction: Total lipids are extracted from the sample matrix using a solvent mixture like chloroform:methanol.
- Solvent Evaporation: The extraction solvent is evaporated.
- Reconstitution: The dried lipid extract is reconstituted in a solvent compatible with the LC mobile phase.

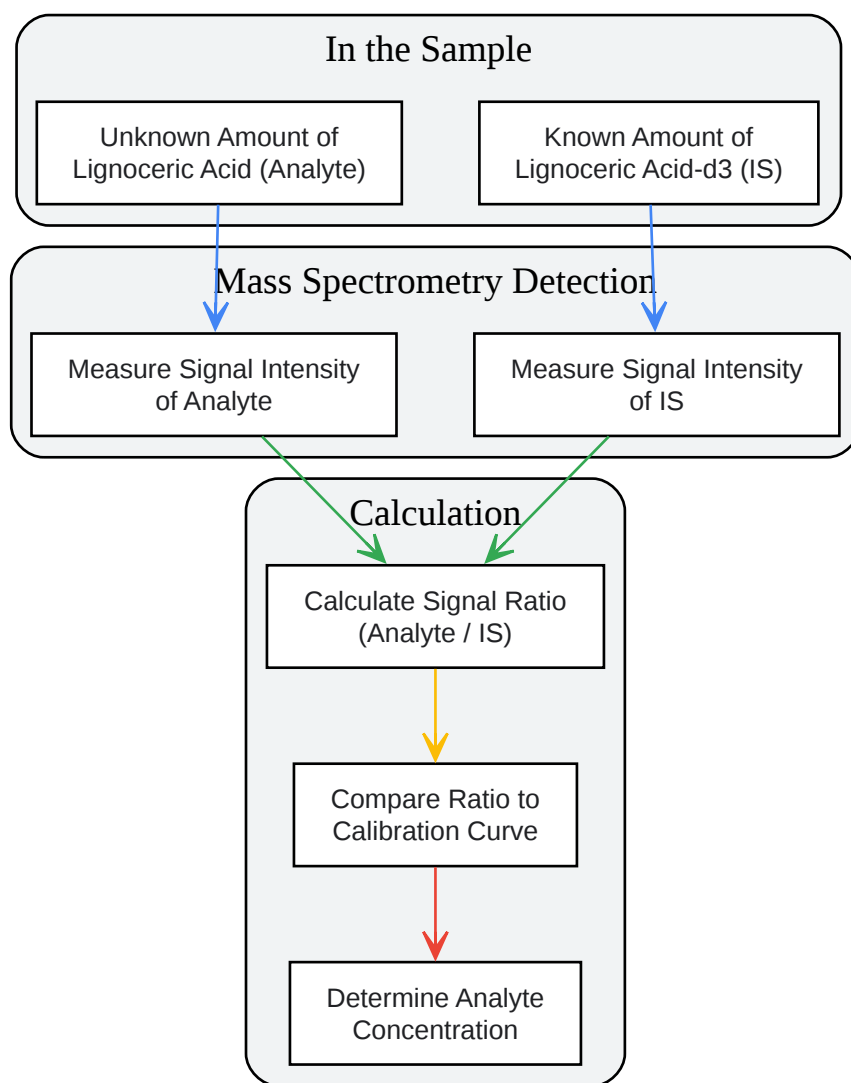
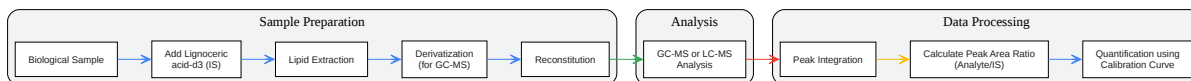
2.2.2. LC-MS Instrumentation and Conditions

Parameter	Typical Setting
Liquid Chromatograph	Agilent 1290 Infinity LC system or equivalent
Column	C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile/Isopropanol (e.g., 80:20) with 0.1% formic acid
Gradient	A suitable gradient to separate lignoceric acid from other fatty acids
Flow Rate	0.3 mL/min
Column Temperature	40°C
Mass Spectrometer	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), negative mode
Acquisition Mode	Multiple Reaction Monitoring (MRM)
MRM Transitions	Specific precursor-to-product ion transitions for lignoceric acid and Lignoceric acid-d3

Mandatory Visualizations

Experimental Workflow for Quantification

The following diagram illustrates the general workflow for the quantification of lignoceric acid using **Lignoceric acid-d3** as an internal standard.



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References

- 1. caymanchem.com [caymanchem.com]
- 2. escholarship.org [escholarship.org]
- 3. Impact of internal standard selection on measurement results for long chain fatty acids in blood - PMC [pmc.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
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